

A Comprehensive Technical Guide to the Physical Properties of Isoamyl Nitrate

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Compound of Interest

Compound Name: *Isoamyl nitrate*

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Introduction

Isoamyl nitrate, with the chemical formula $C_5H_{11}NO_3$, is a colorless liquid that serves as a significant compound in various industrial and medical applications.^{[1][2][3][4]} It is notably used in the production of explosives and as a vasodilator in certain medical contexts.^[1] It is crucial to distinguish **isoamyl nitrate** from isoamyl nitrite ($C_5H_{11}NO_2$), a different compound with distinct physical and chemical properties. This guide provides an in-depth overview of the core physical properties of **isoamyl nitrate**, presenting quantitative data in a structured format and outlining general experimental considerations.

Quantitative Physical Properties of Isoamyl Nitrate

The following table summarizes the key physical properties of **isoamyl nitrate** compiled from various sources. These parameters are fundamental for its handling, application, and development in scientific research and industrial processes.

Property	Value	Source(s)
Molecular Formula	C5H11NO3	[1][2][5][6]
Molecular Weight	133.15 g/mol	[2][3][4][6]
Appearance	Colorless liquid	[1][2][3][4]
Boiling Point	147-148 °C	[1][3][5][6]
Melting Point	< -60 °C to 0.0 °C	[1][4][5]
Density	0.996 - 1.00 g/mL at 20-22 °C	[1][3][4][5]
Flash Point	49 - 51.7 °C	[1][4][5][7]
Vapor Pressure	5.13 - 5.44 mmHg	[1][2][5]
Refractive Index	1.4110 - 1.4180 at 20-22 °C	[1][3][4][5]
Water Solubility	440 mg/L (Slightly soluble)	[3][4][5]
Solubility in Organics	Miscible with alcohol and ether	[3]
Log P (octanol-water)	2.84	[5]
Henry's Law Constant	0.0022 atm-m3/mole	[5]
Atmospheric OH Rate Constant	3.36E-12 cm3/molecule-sec	[5]

Experimental Protocols: General Methodologies

While specific experimental protocols for the determination of **isoamyl nitrate**'s physical properties are not detailed in the cited literature, standard laboratory procedures are employed for these measurements. Below is a general overview of the methodologies that would be used.

1. Determination of Boiling Point:

- Method: Distillation method or ebulliometry.

- Procedure: A sample of **isoamyl nitrate** is heated in a distillation apparatus. The temperature at which the liquid boils and its vapor phase is in equilibrium with the liquid phase at a given pressure (typically atmospheric pressure) is recorded as the boiling point. For higher accuracy, an ebulliometer can be used, which measures the boiling point with high precision.

2. Determination of Density:

- Method: Pycnometry or using a digital density meter.
- Procedure: A pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it, is weighed empty, then filled with **isoamyl nitrate** and weighed again. The density is calculated from the mass and the known volume of the pycnometer. A digital density meter provides a more rapid and often more accurate measurement based on the oscillation of a U-shaped tube filled with the sample.

3. Determination of Refractive Index:

- Method: Refractometry.
- Procedure: A few drops of **isoamyl nitrate** are placed on the prism of a refractometer. The instrument measures the extent to which light is bent (refracted) when it moves from air into the sample. The measurement is typically taken at a specific temperature (e.g., 20°C) and wavelength of light (e.g., the sodium D-line, 589 nm).

4. Determination of Flash Point:

- Method: Open-cup or closed-cup method (e.g., Pensky-Martens closed-cup tester).
- Procedure: The sample is heated at a controlled rate in a cup. A small flame is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors above the liquid will ignite momentarily.

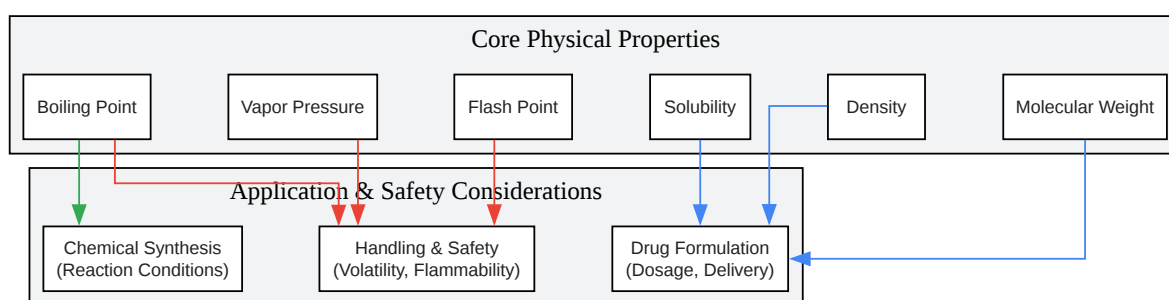
5. Determination of Solubility:

- Method: Visual method or spectrophotometry.

- Procedure: For a qualitative assessment, a small amount of **isoamyl nitrate** is added to a solvent (e.g., water) and shaken. The mixture is observed for phase separation. For quantitative measurement, a saturated solution is prepared, and the concentration of the dissolved **isoamyl nitrate** is determined using an analytical technique such as UV-Vis spectrophotometry or gas chromatography after calibration.

Logical Relationships in the Application of Physical Properties

The physical properties of **isoamyl nitrate** are interconnected and crucial for its safe handling, formulation, and application in research and development. The following diagram illustrates these relationships.



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Caption: Interrelation of physical properties and their practical implications.

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